

The Discovery and Isolation of FR901465: A Technical Guide

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Compound of Interest

Compound Name: **FR901465**

Cat. No.: **B1252163**

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Abstract

This technical guide details the discovery and isolation of **FR901465**, a potent antitumor compound produced by the bacterium *Pseudomonas* sp. No. 2663. **FR901465**, along with its congeners FR901463 and FR901464, was identified as a molecule that enhances the transcriptional activity of the SV40 DNA virus promoter and exhibits significant cytotoxic effects against various murine and human tumor cell lines.^[1] This document provides a comprehensive overview of the fermentation process, isolation and purification protocols, and the physicochemical properties of **FR901465**. Furthermore, it elucidates the compound's mechanism of action, which involves the induction of cell cycle arrest at the G1 and G2/M phases.

Discovery of the Producing Organism

The producing microorganism, designated *Pseudomonas* sp. No. 2663, was isolated from a soil sample. Standard microbiological techniques were employed for the isolation and cultivation of this bacterium.

Fermentation for the Production of **FR901465**

The production of **FR901465** is achieved through submerged fermentation of *Pseudomonas* sp. No. 2663. While the precise media composition from the original discovery is not publicly

detailed, a representative fermentation protocol based on common practices for *Pseudomonas* species is provided below.

Fermentation Medium

A typical fermentation medium for the growth of *Pseudomonas* sp. and production of secondary metabolites would likely include a carbon source, a nitrogen source, and various mineral salts.

Table 1: Representative Fermentation Medium Composition

Component	Concentration (g/L)	Purpose
Glycerol	20 - 40	Primary Carbon Source
Glucose	5 - 10	Secondary Carbon Source
Peptone	5 - 15	Nitrogen Source
Yeast Extract	2 - 5	Nitrogen Source, Vitamins, and Growth Factors
K ₂ HPO ₄	1 - 2	Buffering Agent, Phosphorus Source
MgSO ₄ ·7H ₂ O	0.5 - 1	Source of Magnesium Ions
FeSO ₄ ·7H ₂ O	0.01 - 0.05	Source of Iron Ions
Trace Element Solution	1 mL	Provides essential micronutrients

Fermentation Protocol

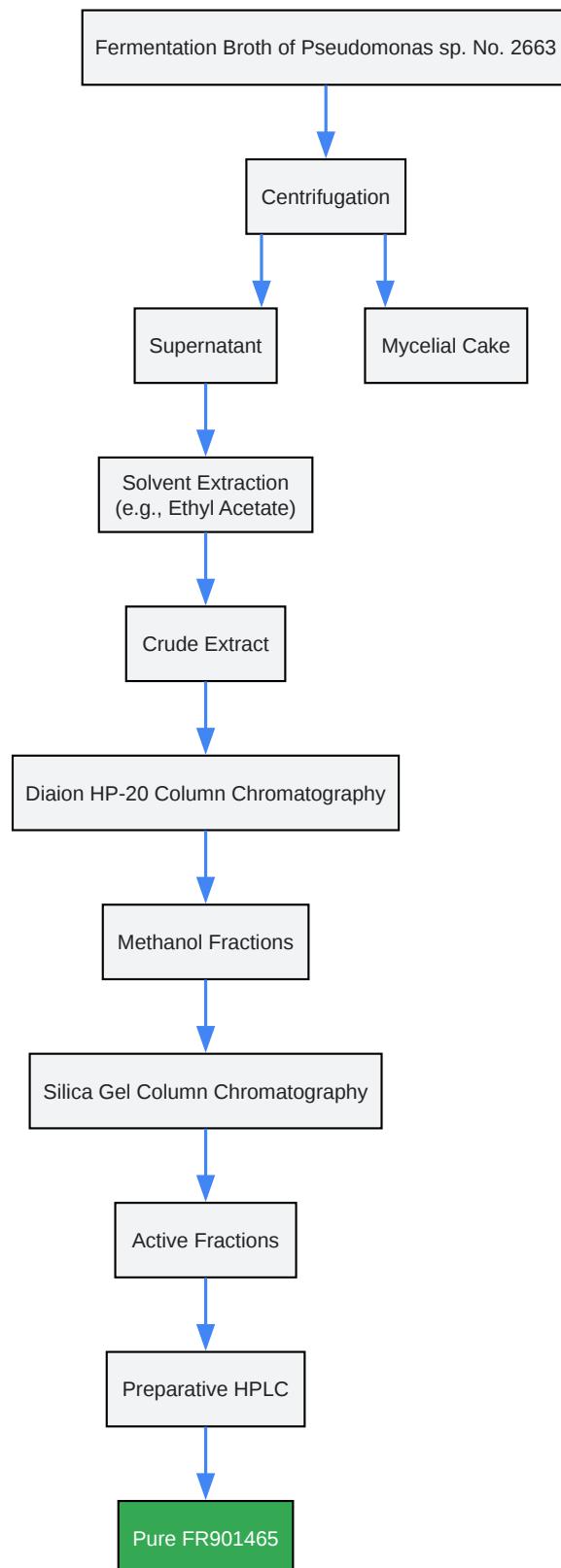
- Inoculum Preparation: A seed culture of *Pseudomonas* sp. No. 2663 is prepared by inoculating a suitable seed medium and incubating for 24-48 hours.
- Production Fermentation: The production medium is inoculated with the seed culture. Fermentation is carried out in a stirred-tank bioreactor under the following controlled conditions:
 - Temperature: 28 - 32 °C

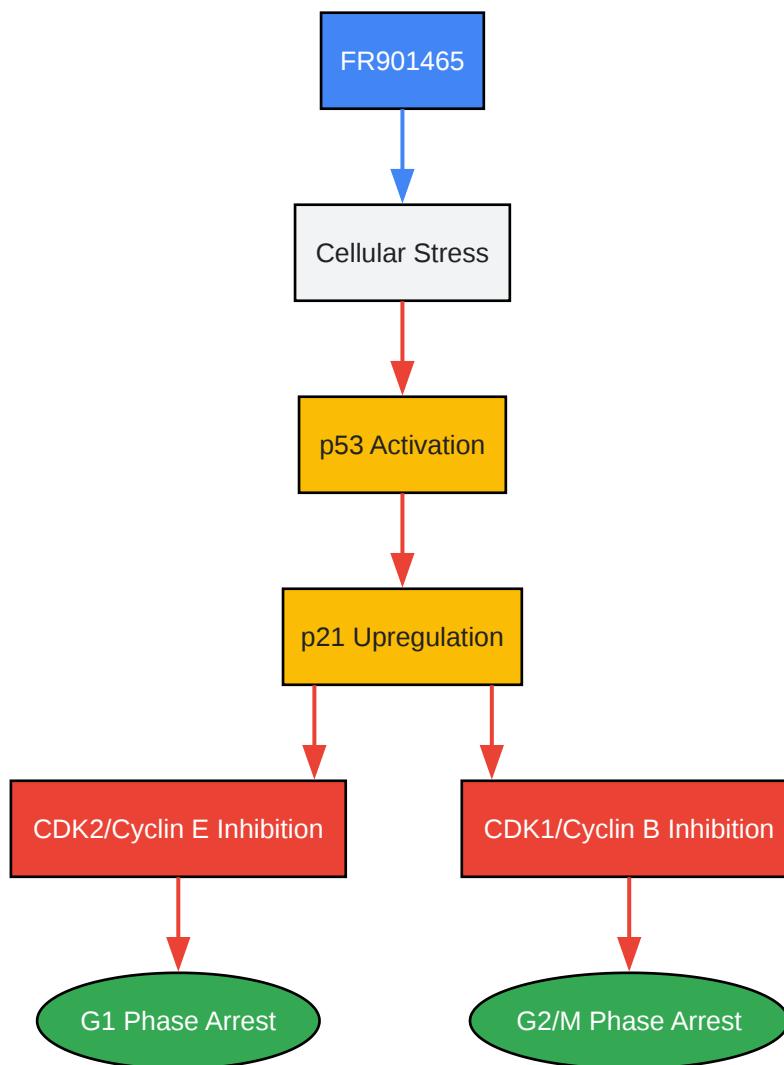
- pH: Maintained between 6.5 and 7.5
- Aeration: 0.5 - 1.5 vvm (volumes of air per volume of medium per minute)
- Agitation: 200 - 400 rpm
- Fermentation Monitoring: The fermentation is monitored for key parameters such as pH, dissolved oxygen, and substrate consumption. The production of **FR901465** is typically tracked by bioassay or chromatographic methods.
- Harvesting: The fermentation broth is harvested after a predetermined period, usually when the production of **FR901465** reaches its maximum.

Isolation and Purification of **FR901465**

The isolation and purification of **FR901465** from the fermentation broth involves a multi-step process utilizing various chromatographic techniques.

Experimental Workflow for Isolation and Purification



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References

- 1. rsc.org [rsc.org]
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